

An In-depth Technical Guide to 4-Methylbenzoyl Cyanide

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Compound of Interest

Compound Name: 4-Methylbenzoyl cyanide

Cat. No.: B086548

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This guide provides a comprehensive technical overview of **4-methylbenzoyl cyanide**, a versatile aromatic cyanocarbonyl compound. Addressed to researchers, scientists, and professionals in drug development and materials science, this document delves into the compound's structural and chemical properties, outlines a detailed synthesis protocol, explores its diverse applications, and provides essential safety and handling information. The content is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring a thorough understanding for practical application.

Introduction: The Chemical Identity and Significance of 4-Methylbenzoyl Cyanide

4-Methylbenzoyl cyanide, also known as p-toluoyl cyanide or oxo-p-tolyl-acetonitrile, is an organic compound featuring a benzoyl group substituted with a methyl group at the para position and a cyanide functional group.^[1] Its unique molecular architecture, combining an electrophilic carbonyl carbon and a nucleophilic cyanide group, imparts a distinct reactivity profile that makes it a valuable intermediate in a variety of chemical transformations.

This compound serves as a critical building block in the synthesis of more complex molecules, finding utility in the development of pharmaceuticals, agrochemicals, and specialty polymers.^[1] Its role as a photoinitiator in UV-curable coatings and inks further underscores its industrial relevance.^[1] Understanding the nuances of its chemical behavior is paramount for leveraging its full potential in both academic research and industrial applications.

Table 1: Core Identifiers for **4-Methylbenzoyl Cyanide**

Identifier	Value
SMILES Notation	<chem>CC1=CC=C(C=C1)C(=O)C#N</chem>
CAS Number	14271-73-9[1]
Molecular Formula	C ₉ H ₇ NO[1]
Molecular Weight	145.16 g/mol [1]
Appearance	Yellow solid[1]

Structural Elucidation and Physicochemical Properties

The structure of **4-methylbenzoyl cyanide** is characterized by a p-tolyl group attached to a carbonyl cyanide moiety. This arrangement results in a molecule with specific electronic and steric properties that govern its reactivity.

Caption: 2D structure of **4-Methylbenzoyl cyanide**.

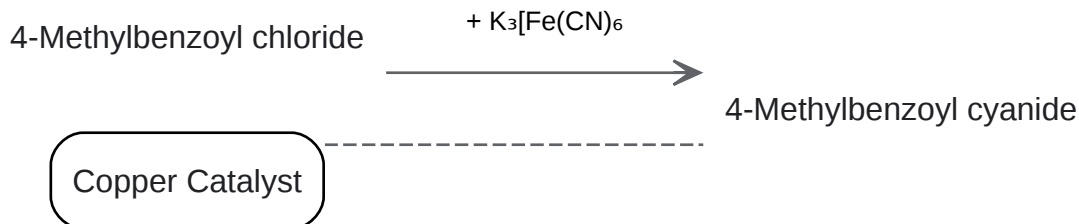
While comprehensive experimental data for the physical properties of **4-methylbenzoyl cyanide** are not widely published, its nature as a yellow solid suggests a melting point above ambient temperature. For safe handling and storage, it is recommended to store the compound at 0-8°C.[1]

Synthesis of 4-Methylbenzoyl Cyanide: A Validated Protocol

The synthesis of aroyl cyanides, including **4-methylbenzoyl cyanide**, is a well-established transformation in organic chemistry. A common and effective method involves the reaction of the corresponding aroyl chloride with a cyanide salt. The following protocol is based on established methods for the synthesis of similar aroyl cyanides and is adapted for the specific preparation of **4-methylbenzoyl cyanide**.

Reaction Scheme:

Potassium Ferricyanide



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Caption: Synthesis of **4-Methylbenzoyl cyanide** from 4-methylbenzoyl chloride.

Experimental Protocol:

This protocol is adapted from a patented method for the synthesis of a closely related isomer, o-methylbenzoyl cyanide, and is expected to be effective for the para-substituted analog.^[2]

Materials and Reagents:

- 4-Methylbenzoyl chloride
- Potassium ferricyanide ($K_3[Fe(CN)_6]$)
- Copper(I) cyanide (CuCN) or another suitable copper catalyst
- Anhydrous toluene (or another inert solvent such as acetonitrile)
- Deionized water
- Anhydrous magnesium sulfate or sodium sulfate

Instrumentation:

- Round-bottom flask equipped with a reflux condenser, magnetic stirrer, and a nitrogen inlet
- Heating mantle

- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under a nitrogen atmosphere, add 4-methylbenzoyl chloride (1 equivalent), potassium ferricyanide (0.17-0.2 equivalents), and a catalytic amount of a copper catalyst (e.g., copper quinolinolate, cuprous chloride).[2]
- **Solvent Addition:** Add a suitable anhydrous solvent, such as toluene or dichloroethane.[2]
- **Reaction Conditions:** Heat the reaction mixture to 80-85°C and maintain this temperature with vigorous stirring for 3-5 hours.[2] The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Wash the organic layer with deionized water. Separate the organic phase using a separatory funnel.[2]
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or recrystallization to yield pure **4-methylbenzoyl cyanide**. [2]

Causality in Experimental Choices:

- **Inert Atmosphere:** The use of a nitrogen atmosphere is crucial to prevent the hydrolysis of the acid chloride and the deactivation of the catalyst by moisture.
- **Copper Catalyst:** The copper catalyst is essential for facilitating the cyanation reaction. It is believed to form a copper(I) cyanide complex that acts as the active cyanating agent.
- **Potassium Ferricyanide as Cyanide Source:** While traditional methods often employ highly toxic alkali metal cyanides (NaCN, KCN), the use of potassium ferricyanide offers a safer

alternative, reducing the risk of exposure to free cyanide ions.[2]

- **Anhydrous Solvent:** The use of an anhydrous solvent is critical to prevent the hydrolysis of the starting material, 4-methylbenzoyl chloride, to the corresponding carboxylic acid.

Applications in Research and Development

The unique reactivity of **4-methylbenzoyl cyanide** makes it a valuable tool in various fields of chemical synthesis.

Pharmaceutical and Agrochemical Synthesis

Aroyl cyanides are important precursors in the synthesis of a wide range of heterocyclic compounds, many of which exhibit biological activity. The carbonyl and cyanide groups of **4-methylbenzoyl cyanide** can participate in various cyclization reactions to form substituted oxazoles, imidazoles, and other nitrogen-containing heterocycles. These structural motifs are prevalent in many pharmaceutical and agrochemical agents.[1]

Photoinitiators in Polymer Chemistry

4-Methylbenzoyl cyanide can function as a photoinitiator in UV-curable formulations for coatings, inks, and adhesives.[1] Upon exposure to UV radiation, the molecule can undergo cleavage to generate free radicals, which then initiate the polymerization of monomers and oligomers in the formulation. This application is crucial in industries where rapid, on-demand curing is required.

Materials Science

In the field of materials science, **4-methylbenzoyl cyanide** can be incorporated into the synthesis of specialty polymers.[1] Its rigid aromatic structure and reactive functional groups allow for the creation of polymers with enhanced thermal stability, mechanical strength, and other desirable properties.

Safety, Handling, and Disposal

Disclaimer: No specific Safety Data Sheet (SDS) for **4-methylbenzoyl cyanide** (CAS 14271-73-9) is readily available. The following information is based on the general hazards associated

with aroyl cyanides and related cyanide-containing compounds. A thorough risk assessment should be conducted before handling this chemical.

Potential Hazards:

- **Toxicity:** Aroyl cyanides are expected to be highly toxic if ingested, inhaled, or absorbed through the skin. The cyanide moiety can be released in the body, leading to cyanide poisoning, which can be fatal.
- **Irritation:** The compound may be a severe irritant to the eyes, skin, and respiratory tract.
- **Reactivity:** Contact with acids or strong oxidizing agents should be avoided, as this may lead to the release of highly toxic hydrogen cyanide gas.

Safe Handling Practices:

- **Engineering Controls:** All work with **4-methylbenzoyl cyanide** should be conducted in a well-ventilated chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Chemical safety goggles and a face shield are mandatory.
 - **Hand Protection:** Use chemically resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.
 - **Body Protection:** A lab coat and, if necessary, a chemical-resistant apron should be worn.
- **Handling Procedures:**
 - Avoid creating dust.
 - Use a designated area for handling this compound.
 - Never work alone.
 - Have an emergency plan and access to a cyanide antidote kit.

Storage:

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and oxidizing agents.
- Keep the container tightly sealed.
- Store at the recommended temperature of 0-8°C.[1]

Disposal:

- All waste containing **4-methylbenzoyl cyanide** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.
- Do not dispose of this chemical down the drain.

Conclusion

4-Methylbenzoyl cyanide is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and materials science sectors. Its synthesis, while requiring careful handling due to the toxicity of cyanide-containing reagents, can be achieved through established chemical transformations. A thorough understanding of its reactivity, coupled with stringent safety protocols, is essential for its effective and safe utilization in research and industrial settings. This guide provides a foundational framework for professionals working with this important compound, emphasizing both the practical aspects of its use and the scientific principles that govern its behavior.

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